

physicochemical properties of "2-Phenylpropyl 2-butenoate"

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Compound of Interest

Compound Name: *2-Phenylpropyl 2-butenoate*

Cat. No.: *B15176755*

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An In-depth Technical Guide to 2-Phenylpropyl 2-butenoate

To: Researchers, Scientists, and Drug Development Professionals

Subject: Physicochemical Properties of **2-Phenylpropyl 2-butenoate** (CAS 93857-94-4)

Introduction

This technical guide provides a summary of the available physicochemical properties of the compound **2-Phenylpropyl 2-butenoate**. This document is intended for researchers, scientists, and drug development professionals who require a concise and accurate overview of this specific chemical entity.

Chemical Identity

Identifier	Value
Chemical Name	2-Phenylpropyl 2-butenoate
Alternate Name	2-phenylpropyl but-2-enoate
CAS Number	93857-94-4
Molecular Formula	C ₁₃ H ₁₆ O ₂
Molecular Weight	204.27 g/mol
SMILES	CC(CC(=O)OC(C)C1=CC=CC=C1)C
InChI Key	LQWSYJWVIVLBFG-XVNBXDOJSA-N

Physicochemical Properties

A comprehensive search of scientific literature and chemical databases for the physicochemical properties of **2-Phenylpropyl 2-butenoate** (CAS 93857-94-4) yielded limited experimentally verified data. The following table summarizes the available information. It is important to note that this data is not extensively corroborated in peer-reviewed literature.

Property	Value	Source
Boiling Point	301.7 °C (Predicted)	Not specified
Refractive Index	1.511 (Predicted)	Not specified

Note: The boiling point and refractive index are predicted values and have not been experimentally verified in the available literature. Further experimental determination is required to confirm these properties. Information regarding other key physicochemical parameters such as melting point, density, and solubility is not available in the searched databases and literature.

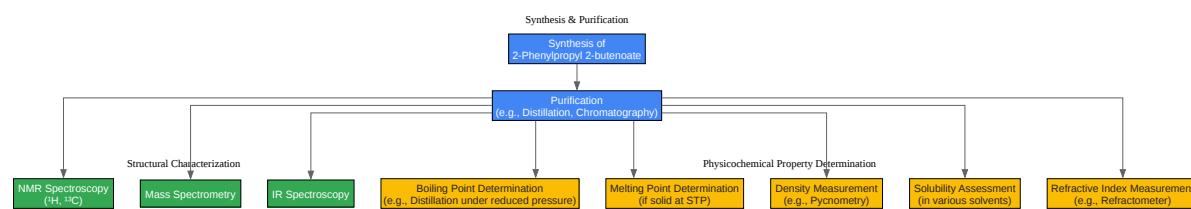
Experimental Protocols

A diligent search for detailed experimental protocols for the determination of the physicochemical properties of **2-Phenylpropyl 2-butenoate** did not yield any specific methods for this compound.

However, general experimental protocols for the determination of key physicochemical properties of esters are well-established. These standard methods can be applied to **2-Phenylpropyl 2-butenoate**.

General Workflow for Physicochemical Property Determination

Below is a generalized workflow that can be adapted for the experimental characterization of **2-Phenylpropyl 2-butenoate**.



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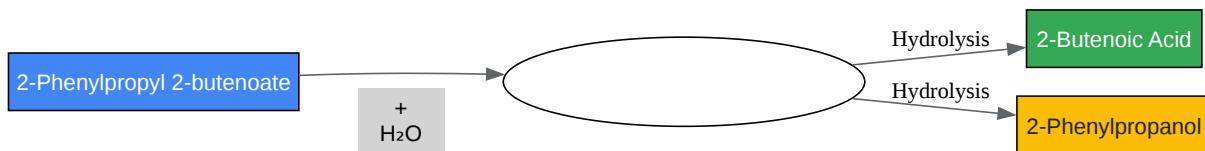
Figure 1: Generalized workflow for the synthesis and characterization of **2-Phenylpropyl 2-butenoate**.

Signaling Pathways and Biological Activity

Currently, there is no information available in the scientific literature regarding the biological activity or any associated signaling pathways of **2-Phenylpropyl 2-butenoate**. Further

research is required to investigate the potential pharmacological or toxicological effects of this compound.

As a general representation of ester metabolism, the following diagram illustrates the enzymatic hydrolysis of an ester into its constituent carboxylic acid and alcohol, a common biotransformation pathway.



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Figure 2: General metabolic pathway for ester hydrolysis.

Conclusion

The available data on the physicochemical properties of **2-Phenylpropyl 2-butenoate** (CAS 93857-94-4) is very limited. The boiling point and refractive index values that are available are predicted and require experimental verification. There is a notable absence of experimental protocols and data pertaining to other fundamental properties such as melting point, density, and solubility. Furthermore, no studies on the biological activity or associated signaling pathways of this compound have been reported. This guide highlights the need for foundational research to characterize this chemical entity thoroughly.

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